

Definitive Disposal Guide: (S)-2-Methylvaleric Acid Methyl Ester-d3

Author: BenchChem Technical Support Team. **Date:** May 2026

Compound of Interest

Compound Name: (S)-2-Methylvaleric Acid Methyl Ester-d3

Cat. No.: B1162328

[Get Quote](#)

Executive Summary

Immediate Action Required: Treat **(S)-2-Methylvaleric Acid Methyl Ester-d3** as a Flammable Liquid (Category 3).

Unlike its parent acid (2-Methylvaleric acid), which is corrosive, this methyl ester variant presents a primary fire hazard with a flash point of approximately 32°C (90°F).[1] It must be segregated from oxidizers and disposed of as Ignitable Hazardous Waste (RCRA Code D001).

Deuterium Note: The deuterium label (d3) renders this compound stable and non-radioactive. It requires no radiological disposal protocols but should be flagged in inventory systems due to its high replacement cost.

Chemical Identity & Physical Properties

Accurate disposal begins with precise identification. The properties below dictate the waste stream selection.

Property	Data	Operational Implication
Chemical Name	(S)-Methyl 2-methylvalerate-d3	Official manifest name
Parent CAS	2177-77-7 (Unlabeled)	Use for surrogate hazard data if d3-specific SDS is unavailable
Flash Point	~32°C (90°F)	CRITICAL: Classified as Ignitable (D001)
Boiling Point	~136°C	Volatile; keep containers tightly sealed
Solubility	Immiscible with water	Do NOT dispose down drain
Specific Gravity	~0.88 g/mL	Lighter than water; will float during spills

Hazard Profile & Waste Characterization

You must distinguish between the ester (your compound) and the acid to avoid improper segregation.

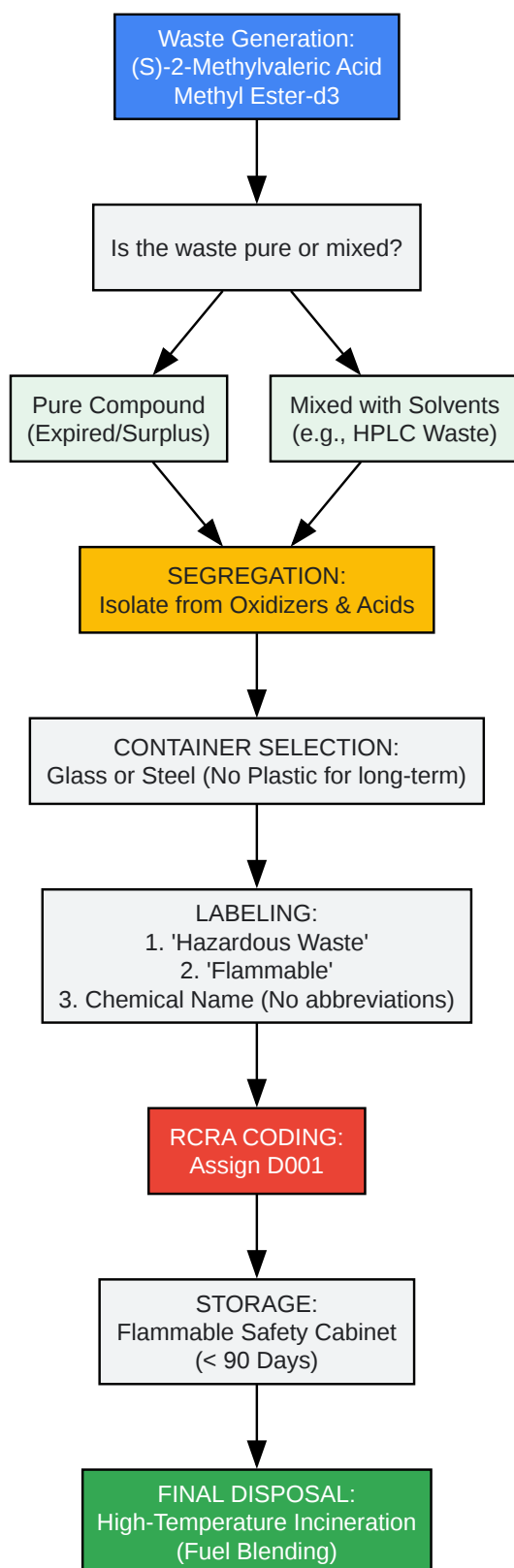
- **Primary Hazard: Flammability.** The methyl ester functional group significantly lowers the boiling point and flash point compared to the acid.
- **Secondary Hazard: Skin/Eye Irritation.** While not corrosive like the acid precursor, it acts as a solvent and can defat skin or cause irritation upon contact.^[1]
- **Reactivity: Incompatible with Strong Oxidizing Agents** (e.g., Nitric acid, Peroxides).^[1]

Regulatory Waste Codes (US EPA)^[2]

- **D001 (Ignitable):** Applicable because Flash Point < 60°C (140°F).
- **F-Listed Solvents:** Only applicable if mixed with spent solvents like Toluene or Methanol (e.g., F003/F005).^[1]

Disposal Workflow

The following decision tree outlines the logical flow for categorizing and processing this waste stream.



[Click to download full resolution via product page](#)

Figure 1: Decision logic for the safe segregation and disposal of flammable ester waste.

Step-by-Step Disposal Protocol

Phase 1: Collection & Containment

- Container Selection: Use Amber Glass bottles with PTFE-lined caps or Stainless Steel safety cans.
 - Why? Organic esters can soften certain plastics (PVC/LDPE) over time. Amber glass protects light-sensitive isotopic purity if the material is to be recovered, though for waste, standard clear glass is acceptable.[1]
- Headspace: Leave at least 10% headspace in the container to allow for vapor expansion.
- Grounding: If transferring volumes >4L, ground the receiving container to prevent static discharge ignition.

Phase 2: Labeling

Your label must meet EHS and EPA standards. Do not use vague terms like "Organic Waste."

- Standard Label Text:



- Isotope Flag: Add a secondary sticker: "Contains Deuterium (Stable Isotope)". This prevents alarm during radiation screenings at waste facilities.

Phase 3: Storage (Satellite Accumulation Area)

- Location: Store in a dedicated Flammable Safety Cabinet (yellow cabinet).
- Segregation: Keep separate from:
 - Oxidizers (Nitric Acid, Peroxides) – Risk of explosion.[1]
 - Strong Bases (Sodium Hydroxide) – Risk of hydrolysis and heat generation.

- Time Limit: Remove waste within 90 days (for Large Quantity Generators) or 180 days (for Small Quantity Generators).

Phase 4: Spill Response (Emergency)

- Minor Spill (<100 mL):
 - Eliminate all ignition sources (Bunsen burners, hot plates).
 - Cover with activated charcoal or vermiculite pads.
 - Place absorbed material in a fume hood to evaporate residual vapors before sealing in a waste bag.
- Major Spill: Evacuate the area and call EHS immediately. Do not attempt to clean up without SCBA if vapors are strong.

Final Disposal Method

The only acceptable final disposal method for this compound is High-Temperature Incineration (often categorized as Fuel Blending).

- Mechanism: The ester is burned in a rotary kiln at >1000°C.
- Result: Complete oxidation to Deuterated Water () and Carbon Dioxide ().
- Prohibition: Never dispose of this compound via sanitary sewer (sink) or trash. It is illegal and poses an explosion hazard in sewer lines.

References

- National Center for Biotechnology Information (PubChem). Methyl 2-methylpentanoate (Compound). PubChem CID 519890. Available at: [\[Link\]](#)

- US Environmental Protection Agency (EPA). Defining Hazardous Waste: Listed and Characteristic Wastes (40 CFR Part 261). Available at: [\[Link\]](#)
- The Good Scents Company. Methyl 2-methyl valerate Safety Data. Available at: [\[Link\]](#)
- Occupational Safety and Health Administration (OSHA). Hazard Communication Standard: Safety Data Sheets. Available at: [\[Link\]](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

Sources

- 1. Waste Code [rcrainfo.epa.gov]
- To cite this document: BenchChem. [Definitive Disposal Guide: (S)-2-Methylvaleric Acid Methyl Ester-d3]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b1162328/docs#definitive-disposal-guide-s-2-methylvaleric-acid-methyl-ester-d3\]](https://www.benchchem.com/product/b1162328/docs#definitive-disposal-guide-s-2-methylvaleric-acid-methyl-ester-d3)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com

[Contact our Ph.D. Support Team for a compatibility check](#)